

Application Notes and Protocols for Cyclophilin A (CypA) PPIase Activity Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *CPI1*

Cat. No.: *B15570844*

[Get Quote](#)

Topic: Cyclophilin A (CypA/**CPI1**) Enzyme Activity Assay Protocol Content Type: Application Notes and Protocols Audience: Researchers, scientists, and drug development professionals.

Introduction

Cyclophilin A (CypA), also known as peptidylprolyl isomerase A (PPIA), is a highly conserved and ubiquitously expressed intracellular protein.[1] As a member of the cyclophilin family, its primary enzymatic function is to catalyze the cis-trans isomerization of peptide bonds preceding proline residues, a rate-limiting step in the folding of many proteins.[1][2] This peptidyl-prolyl cis-trans isomerase (PPIase) activity is crucial for proper protein folding, trafficking, and signal transduction.[3][4]

Beyond its intracellular roles, CypA can be secreted by cells in response to inflammatory stimuli, acting as a cytokine in various pathological conditions, including cardiovascular diseases, viral infections, and cancer.[3][5][6] The immunosuppressive drug Cyclosporin A (CsA) forms a complex with CypA, which then inhibits the calcineurin signaling pathway, highlighting CypA's importance as a drug target.[1] This document provides a detailed protocol for a standard chymotrypsin-coupled spectrophotometric assay to measure the PPIase activity of CypA.

Assay Principle

The PPlase activity of Cyclophilin A is commonly measured using a coupled-enzyme assay. The substrate, typically N-Succinyl-Ala-Ala-Pro-Phe-p-nitroanilide (Suc-AAPF-pNA), exists in both cis and trans conformations at the Ala-Pro peptide bond. CypA catalyzes the isomerization from the cis to the trans form. The protease α -chymotrypsin specifically cleaves the trans isomer of the substrate, releasing the chromophore p-nitroaniline (pNA).^{[7][8]} The rate of pNA release, monitored by the increase in absorbance at 390-410 nm, is proportional to the PPlase activity of CypA. The assay is performed at low temperatures (e.g., 4-10°C) to minimize the spontaneous (uncatalyzed) cis-trans isomerization rate.^{[9][10]}

Quantitative Data Summary

The following tables summarize key quantitative parameters for the Cyclophilin A PPlase activity assay.

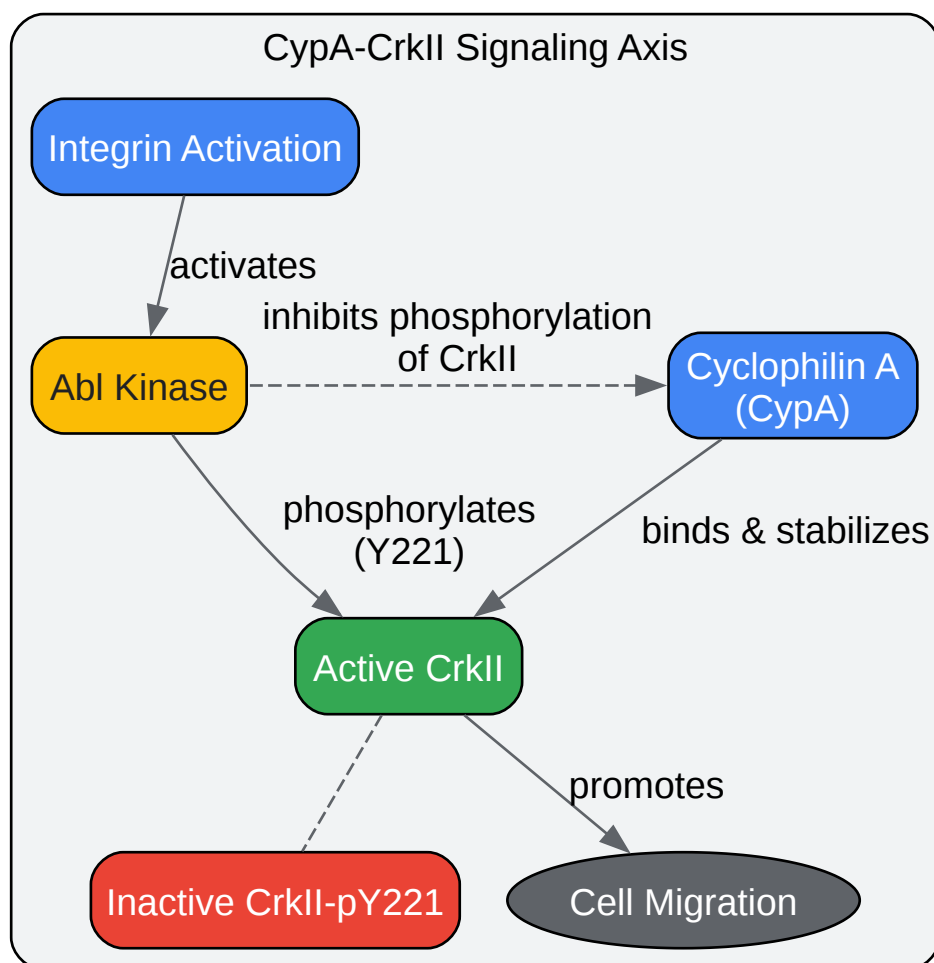
Table 1: Kinetic Parameters for Human Cyclophilin A

Substrate	K_m (mM)	k_{cat} (s ⁻¹)	k_{cat}/K_m (M ⁻¹ s ⁻¹)	Conditions	Reference
Suc-Ala-Ala-cis-Pro-Phe-pNA	0.87 ± 0.084	12700 ± 550	1.46 × 10 ⁷	0°C, Assay Buffer	^[9]
Suc-Ala-Ala-Pro-Phe-pNA	1.7	-	-	-	^[11]
Mutant Human CypA	-	-	1.5 × 10 ⁶	10°C, Assay Buffer	^[12]

Table 2: Inhibitor IC₅₀ Value

Inhibitor	IC ₅₀ (nM)	Target	Conditions	Reference
Cyclosporin A (CsA)	26.5	Mutant Human CypA	10°C, Assay Buffer	^[12]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclophilin - Wikipedia [en.wikipedia.org]
- 2. PPIase Services | PPIase Assays | Selcia [selcia.com]
- 3. researchgate.net [researchgate.net]
- 4. Cyclophilin A promotes cell migration via the Abl-Crk signaling pathway - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Cyclophilin A-FoxO1 signaling pathway in endothelial cell apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Cyclophilin active site mutants have native prolyl isomerase activity with a protein substrate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. biokin.com [biokin.com]
- 10. The peptidyl-prolyl cis-trans isomerase activity of the wheat cyclophilin, TaCypA-1, is essential for inducing thermotolerance in Escherichia coli - PMC [pubmed.ncbi.nlm.nih.gov]
- 11. selleckchem.com [selleckchem.com]
- 12. Preparation, characterization and refolding in vitro of a recombinant human cyclophilin A mutant: effect of a single Pro/Ser substitution on cyclophilin A structure and properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Cyclophilin A (CypA) PPIase Activity Assay]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15570844/docs#application-notes-and-protocols-for-cyclophilin-a-cypa-ppiase-activity-assay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)